

An In-depth Technical Guide to the Safety and Handling of Sulfamerazine-13C6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sulfamerazine-13C6

Cat. No.: B1513439

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This guide provides comprehensive safety and handling information for **Sulfamerazine-13C6**, an isotopically labeled form of the sulfonamide antibacterial agent, Sulfamerazine.[1][2] The following sections detail the toxicological properties, safe handling procedures, and emergency protocols to ensure the well-being of researchers, scientists, and drug development professionals.

Product Identification and Properties

Sulfamerazine-13C6 is a stable, isotopically labeled version of Sulfamerazine, used primarily as a tracer in research and drug development.[1][2] While it shares the same fundamental chemical structure as Sulfamerazine, its toxicological properties have not been fully investigated.[3] Therefore, it should be handled with the same precautions as the parent compound.

Table 1: Physical and Chemical Properties of Sulfamerazine

Property	Value
Appearance	White Solid
Molecular Formula	C513C6H12N4O2S
Molecular Weight	270.26 g/mol [1]
Melting Point	234 - 238 °C / 453.2 - 460.4 °F[3]
Boiling Point	Not available
Solubility	Information not readily available
CAS Number	1196157-80-8[1]

Hazard Identification and Toxicological Data

Sulfamerazine-13C6 is not classified as hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[3] However, it may cause skin and eye irritation.[4][5] Ingestion and inhalation should be avoided.[3]

Table 2: Toxicological Data for Sulfamerazine

Test	Species	Route	Value
Acute Toxicity (LD50)	Mouse	Oral	25000 mg/kg[6]

Health Effects:

- Inhalation: May cause respiratory tract irritation.[4]
- Skin Contact: May cause skin irritation.[4]
- Eye Contact: Causes serious eye irritation.[4]
- Ingestion: May be harmful if swallowed.[4]

Chronic effects and carcinogenicity have not been fully investigated.[3][6]

Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial to minimize exposure and maintain the integrity of the compound.

Handling:

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety glasses with side shields or goggles, and a lab coat.[\[3\]](#)
- Ensure adequate ventilation to avoid dust formation and inhalation.[\[3\]](#)[\[4\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Do not eat, drink, or smoke in areas where the compound is handled.
- Wash hands thoroughly after handling.

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[3\]](#)
- Store at -20°C for up to one year or at -80°C for up to two years for stock solutions.[\[7\]](#)
- Shipping is typically done at room temperature in the continental US.[\[2\]](#)

Experimental Protocols

The following is a generalized protocol for the safe handling of **Sulfamerazine-13C6** in a research laboratory setting.

Protocol 1: General Laboratory Handling of **Sulfamerazine-13C6**

- Receiving and Inspection: Upon receipt, inspect the container for any damage. Verify that the product name and CAS number match the order.
- Personal Protective Equipment (PPE): Before handling, don appropriate PPE, including safety glasses, a lab coat, and nitrile gloves.

- Weighing and Solution Preparation:
 - Conduct all weighing and solution preparation in a chemical fume hood or a well-ventilated area to minimize dust inhalation.
 - Use a dedicated spatula and weighing paper.
 - To prepare a stock solution, slowly add the weighed solid to the desired solvent. Once prepared, aliquot the solution to prevent repeated freeze-thaw cycles.[\[7\]](#)
- Experimental Use:
 - Handle all solutions containing **Sulfamerazine-13C6** with care to avoid spills and aerosol generation.
 - Clearly label all containers with the compound name, concentration, and date.
- Spill and Waste Disposal:
 - In case of a spill, sweep up the solid material and place it in a suitable container for disposal.[\[3\]](#) Avoid creating dust.
 - Dispose of unused product and waste materials in accordance with local, state, and federal regulations. Do not empty into drains.[\[3\]](#)
- Decontamination: Clean all work surfaces and equipment thoroughly after use.

Emergency Procedures

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[\[4\]](#)
- Skin Contact: Wash off with soap and plenty of water. Get medical attention if irritation develops.[\[4\]](#)

- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[4]
- Ingestion: If swallowed, rinse mouth with water. Never give anything by mouth to an unconscious person. Get medical attention.[4]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Specific Hazards: No specific hazards are known.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]

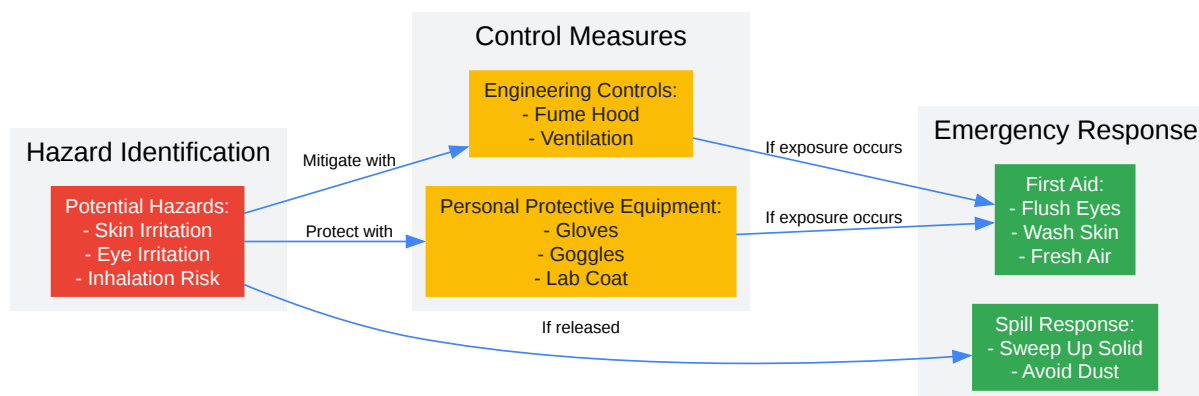
Visualized Workflows and Relationships

To further clarify the safety and handling procedures, the following diagrams illustrate key workflows and logical relationships.



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Caption: Workflow for the safe handling of **Sulfamerazine-13C6**.



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Caption: Logical relationship of safety precautions for **Sulfamerazine-13C6**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety and Handling of Sulfamerazine-13C6]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1513439#safety-and-handling-of-sulfamerazine-13c6\]](https://www.benchchem.com/product/b1513439#safety-and-handling-of-sulfamerazine-13c6)

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